

Technical Guide to Ac-RLR-AMC and Ac-DEVD-AMC Fluorogenic Substrates

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Compound of Interest

Compound Name: Ac-RLR-AMC

Cat. No.: B10795801

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fluorogenic peptide substrate Acetyl-Arginyl-Leucyl-Arginine-7-amino-4-methylcoumarin (**Ac-RLR-AMC**). Contrary to the initial query, **Ac-RLR-AMC** is not a substrate for caspase-3 but is a well-established tool for measuring the trypsin-like activity of the 26S proteasome.

To address the interest in caspase-3, this guide also provides a comprehensive, parallel analysis of the widely used and specific caspase-3 substrate, Acetyl-Aspartyl-Glutamyl-Valyl-Aspartyl-7-amino-4-methylcoumarin (Ac-DEVD-AMC). This dual focus will enable researchers to accurately select and apply the appropriate substrate for their specific enzymatic assays.

Section 1: Ac-RLR-AMC - A Substrate for 26S Proteasome

Ac-RLR-AMC is a synthetic peptide C-terminally conjugated to the fluorophore 7-amino-4-methylcoumarin (AMC). In its intact form, the fluorescence of AMC is quenched. Upon cleavage of the amide bond between Arginine and AMC by an enzyme with trypsin-like specificity, such

as the 26S proteasome, the free AMC is released, resulting in a significant increase in fluorescence.

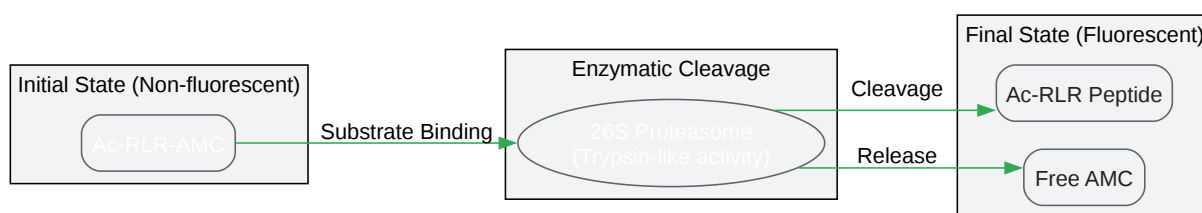
Quantitative Data

The spectral properties of the released AMC fluorophore are key to its detection.

Parameter	Value	Reference(s)
Excitation Maximum (Ex)	~380 nm	[1][2]
Emission Maximum (Em)	440-460 nm	[1][2]

Signaling Pathway and Mechanism of Action

The enzymatic reaction is a single-step hydrolysis event. The 26S proteasome recognizes the RLR peptide sequence and cleaves the bond between the C-terminal Arginine and the AMC molecule.



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Fig 1. Mechanism of **Ac-RLR-AMC** cleavage by the 26S proteasome.

Experimental Protocol: Proteasome Activity Assay

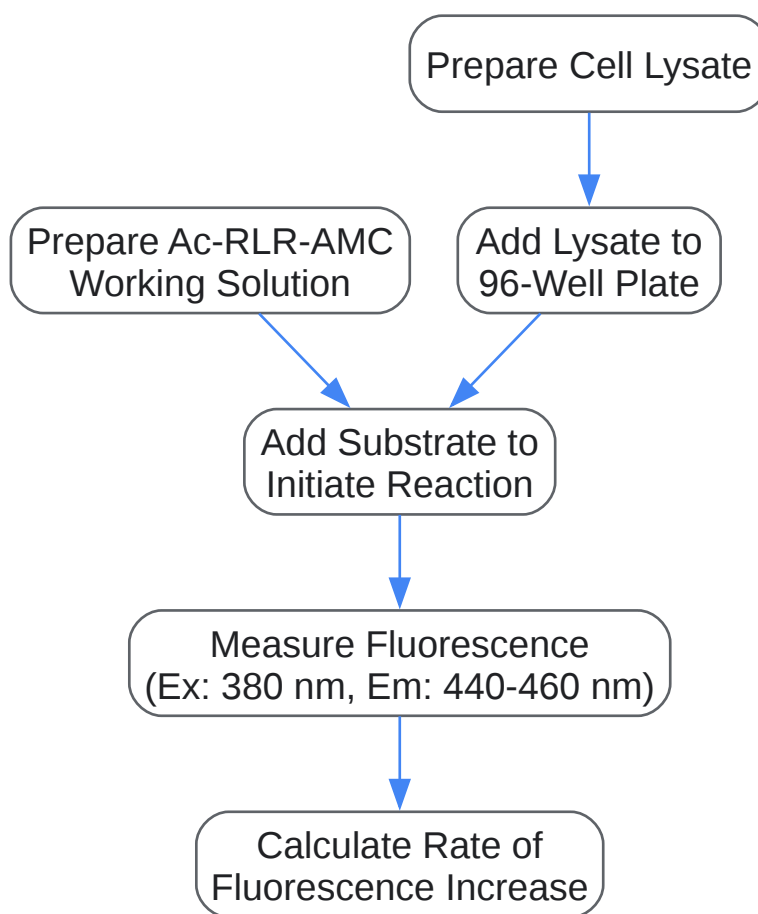
This protocol outlines a general procedure for measuring the trypsin-like activity of the 26S proteasome in cell lysates using **Ac-RLR-AMC**.

Materials:

- **Ac-RLR-AMC** substrate
- Assay Buffer (e.g., 25 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM ATP)
- Cell Lysis Buffer (e.g., 50 mM HEPES, pH 7.5, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100, protease inhibitors)
- Purified proteasome or cell lysate
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of **Ac-RLR-AMC**: Dissolve **Ac-RLR-AMC** in DMSO to a concentration of 10 mM. Store at -20°C.
- Prepare a working substrate solution: Dilute the stock solution in Assay Buffer to the desired final concentration (typically 10-100 µM).
- Prepare cell lysates: Lyse cells in Cell Lysis Buffer on ice. Centrifuge to pellet debris and collect the supernatant. Determine the protein concentration of the lysate.
- Set up the assay: In a 96-well plate, add a volume of cell lysate (e.g., 20-50 µg of total protein) to each well. Include a negative control with lysis buffer instead of lysate.
- Initiate the reaction: Add the working substrate solution to each well to start the reaction. The total volume should be consistent across all wells (e.g., 200 µL).
- Measure fluorescence: Immediately place the plate in a fluorescence microplate reader. Measure the fluorescence intensity at regular intervals (e.g., every 5 minutes for 1 hour) with excitation at ~380 nm and emission at ~440-460 nm.
- Data Analysis: The rate of increase in fluorescence is proportional to the proteasome activity.



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Fig 2. Experimental workflow for a proteasome activity assay.

Section 2: Ac-DEVD-AMC - A Specific Substrate for Caspase-3/7

Ac-DEVD-AMC is a fluorogenic substrate highly specific for caspase-3 and its close homolog, caspase-7. Caspases are a family of cysteine proteases that play essential roles in apoptosis (programmed cell death). The DEVD peptide sequence mimics the cleavage site in PARP (poly (ADP-ribose) polymerase), a key substrate of caspase-3.[\[3\]](#)

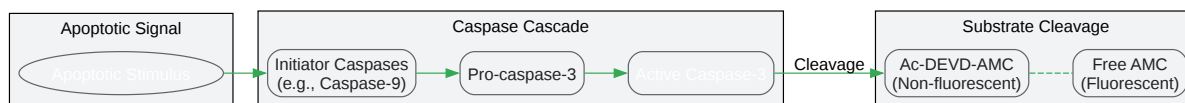
Quantitative Data

The fluorescent properties of the cleaved AMC are identical regardless of the peptide it was attached to.

Parameter	Value	Reference(s)
Excitation Maximum (Ex)	~380 nm	[3][4]
Emission Maximum (Em)	430-460 nm	[3][4]
Michaelis Constant (Km) for Caspase-3	~10 μ M	[3]

Signaling Pathway and Mechanism of Action

In the apoptotic pathway, initiator caspases (like caspase-9) activate executioner caspases, including caspase-3. Activated caspase-3 then cleaves specific cellular substrates, leading to the dismantling of the cell. The Ac-DEVD-AMC assay leverages this by providing an artificial substrate that, when cleaved, produces a fluorescent signal.



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Fig 3. Caspase-3 activation and cleavage of Ac-DEVD-AMC.

Experimental Protocol: Caspase-3 Activity Assay

This protocol provides a detailed method for quantifying caspase-3 activity in apoptotic cell lysates.[3]

Materials:

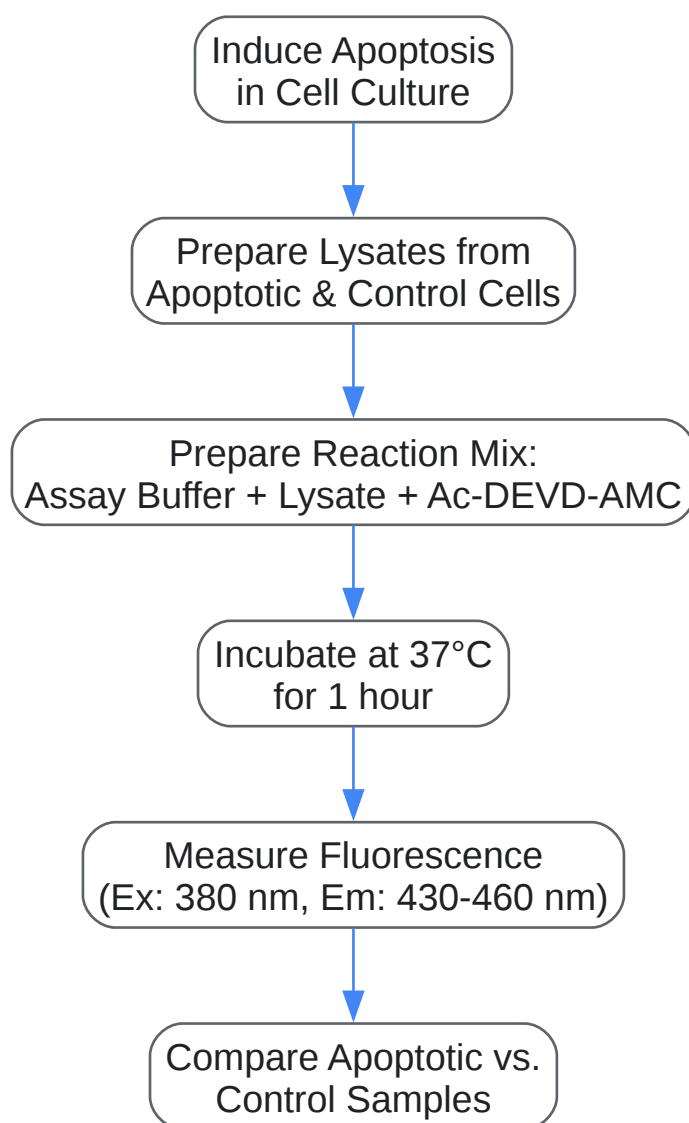
- Ac-DEVD-AMC substrate
- Caspase Assay Buffer (e.g., 20 mM HEPES, pH 7.5, 10% glycerol, 2 mM DTT)[3]

- Cell Lysis Buffer (e.g., 10 mM Tris-HCl, 10 mM NaH₂PO₄/NaHPO₄, pH 7.5, 130 mM NaCl, 1% Triton™ X-100, 10 mM NaPPi)[3]
- Cell culture with induced apoptosis and a non-apoptotic control
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of Ac-DEVD-AMC: Reconstitute lyophilized Ac-DEVD-AMC in DMSO to create a 1 mg/mL or ~1.5 mM stock solution.[3] Store at -20°C.
- Prepare cell lysates:
 - Induce apoptosis in your cell line of choice (e.g., using staurosporine or an anti-Fas antibody).
 - Harvest both apoptotic and non-apoptotic (control) cells.
 - Lyse the cells in cold Cell Lysis Buffer (e.g., 2-10 x 10⁶ cells/mL) for 30 minutes on ice.[3]
 - Centrifuge the lysate to pellet cellular debris and collect the supernatant.
- Set up the assay:
 - For each reaction, prepare a mix in a microcentrifuge tube containing Caspase Assay Buffer and cell lysate (the amount will need to be optimized, but 50-100 µL of lysate per 1 mL of buffer is a starting point).[5]
 - Add the Ac-DEVD-AMC stock solution to the assay buffer/lysate mix for a final concentration of ~20 µM.[3]
 - Include negative controls: a reaction with lysate from non-apoptotic cells and a reaction with lysis buffer only (no cells).[3]
- Incubate: Incubate the reaction mixtures for 1 hour at 37°C.[3]

- Measure fluorescence: Transfer the reaction mixtures to a 96-well black plate. Measure the fluorescence using a spectrofluorometer with an excitation wavelength of 380 nm and an emission wavelength range of 430-460 nm.[3]
- Data Analysis: Compare the fluorescence intensity of the apoptotic samples to the non-apoptotic and no-cell controls. A significant increase in fluorescence indicates caspase-3 activity.



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